

Comprehensive Literature Review: Applications of 4-Chloro-3-isopropylbenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-3-isopropylbenzaldehyde

CAS No.: 1289158-75-3

Cat. No.: B3096760

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Executive Summary & Chemical Identity[1]

4-Chloro-3-isopropylbenzaldehyde is a specialized aromatic aldehyde serving as a critical intermediate in the synthesis of high-performance polymer additives and fine chemicals. Unlike its naturally occurring analog Cuminaldehyde (4-isopropylbenzaldehyde), the addition of a chlorine atom at the para position (relative to the aldehyde) and the shift of the isopropyl group to the meta position introduces unique steric and electronic properties.

This guide reviews its primary utility in the manufacturing of advanced nucleating agents (clarifiers) for polypropylene and its role as a versatile building block in organic synthesis.

Chemical Identifiers

Property	Detail
Chemical Name	4-Chloro-3-isopropylbenzaldehyde
IUPAC Name	4-chloro-3-(propan-2-yl)benzaldehyde
CAS Number	1289158-75-3 (Note: CAS 67567-26-4 corresponds to 4-Bromo-2,6-difluoroaniline; ensure verification before procurement)
Molecular Formula	C ₁₀ H ₁₁ ClO
Molecular Weight	182.65 g/mol
Physical State	Pale yellow to colorless liquid/low-melting solid

Primary Application: Nucleating Agents for Polypropylene[4]

The most commercially significant application of **4-Chloro-3-isopropylbenzaldehyde** is in the synthesis of Sorbitol Acetal Clarifiers. These compounds are mixed with semi-crystalline polymers (primarily Polypropylene, PP) to increase transparency and stiffness.

Mechanism of Action

When reacted with D-sorbitol, **4-Chloro-3-isopropylbenzaldehyde** forms a Bis(benzylidene)sorbitol (BBS) derivative.

- **Solubility:** The derivative dissolves in molten PP.
- **Fibrillation:** Upon cooling, it forms a nanofibrillar network before the polymer crystallizes.
- **Nucleation:** These fibrils act as a template for PP crystallization, creating smaller, more numerous spherulites that scatter less light, resulting in high clarity.

Comparative Analysis: Performance vs. Alternatives

The specific substitution pattern (3-isopropyl, 4-chloro) offers distinct advantages over first-generation clarifiers.

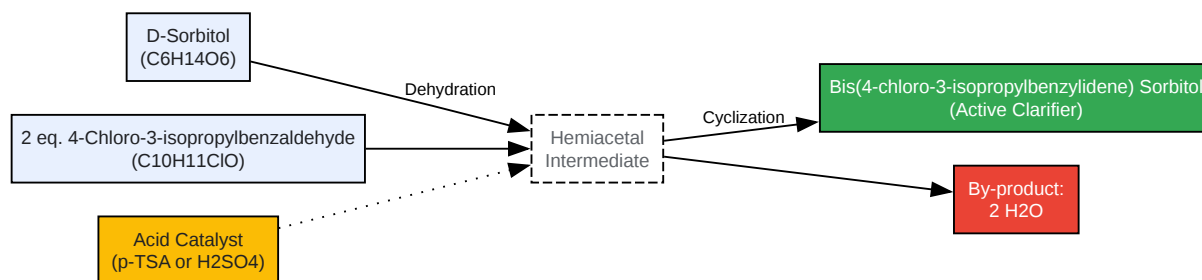
Feature	4-Chloro-3-isopropylbenzaldehyde Derivative	Unsubstituted DBS (Dibenzylidene Sorbitol)	3,4-Dimethylbenzaldehyde Derivative (Millad 3988)
Clarity (Haze %)	High (Low Haze)	Moderate	Very High
Thermal Stability	Excellent (Due to Cl/Isopropyl bulk)	Poor (Sublimes/degrades)	Good
Organoleptics	Low Odor/Taste Transfer	High (Almond-like taste)	Low
Nucleation Temp	High (Faster cycle times)	Moderate	High

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Expert Insight: The bulky isopropyl group at the meta position disrupts π -stacking just enough to improve solubility in the polymer matrix while maintaining the rigidity required for the fibrillar network. The chlorine atom increases thermal stability, preventing degradation during high-temperature extrusion.

Synthesis Pathway: Clarifier Production

The following diagram illustrates the condensation reaction used to produce the active nucleating agent.



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Figure 1: Acid-catalyzed condensation of D-sorbitol with **4-Chloro-3-isopropylbenzaldehyde** to form the active polymer clarifier.

Secondary Application: Organic Synthesis Intermediate[3]

Beyond polymer additives, this aldehyde serves as a versatile "handle" in medicinal chemistry and agrochemical synthesis.[1]

Oxime Formation (Pesticide Precursors)

Reaction with hydroxylamine yields (E)-**4-chloro-3-isopropylbenzaldehyde** oxime.

- Use: Oximes are common precursors for pyrethroid insecticides and fungicides. The isopropyl group enhances lipophilicity (LogP), improving penetration through insect cuticles or plant cell walls.

Knoevenagel Condensation

The aldehyde group is highly reactive toward active methylene compounds (e.g., malononitrile, ethyl acetoacetate).

- Application: Synthesis of cinnamonnitrile derivatives used in optical brighteners or UV absorbers. The chlorine atom provides a handle for further coupling (e.g., Suzuki-Miyaura) to extend conjugation.

Experimental Protocol: Synthesis & Handling

Objective: Preparation of **4-Chloro-3-isopropylbenzaldehyde** via Formylation (Gattermann-Koch type) or Oxidation. Note: Direct formylation of 2-isopropylchlorobenzene is the most atom-economical industrial route.

Method A: Formylation of 2-Isopropylchlorobenzene

Reagents: 2-Isopropylchlorobenzene, CO (gas), HCl (gas), AlCl₃ (catalyst).

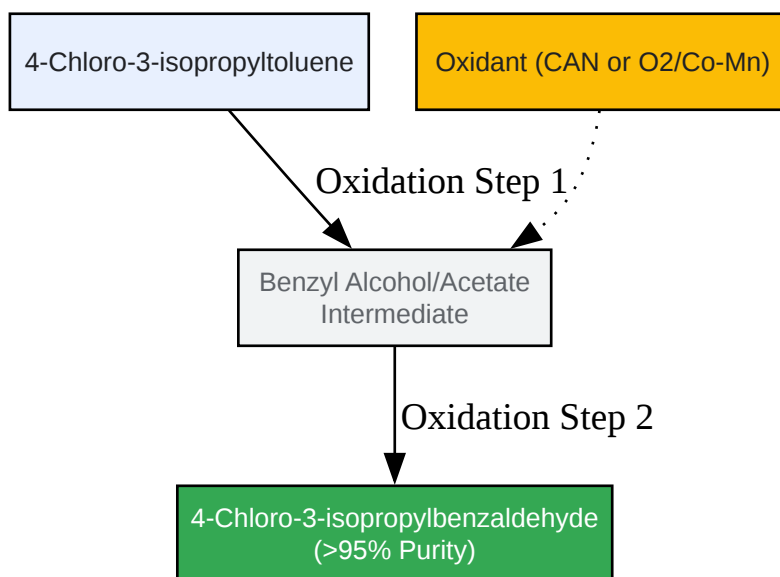
- Setup: Dry high-pressure autoclave equipped with a mechanical stirrer.
- Charging: Load 2-isopropylchlorobenzene (1.0 eq) and anhydrous AlCl₃ (1.2 eq).
- Reaction: Pressurize with CO (30-50 bar) and HCl. Heat to 40-60°C for 6-12 hours.
 - Mechanistic Note: The isopropyl group directs the formyl group primarily to the para position relative to itself (position 4), but the chlorine at position 1 directs para to itself (position 4). Since position 4 is occupied by Cl, and position 1 is occupied by Isopropyl...
 - Correction: In 2-isopropylchlorobenzene (1-chloro-2-isopropylbenzene), the directing effects compete. The formyl group typically enters para to the isopropyl group (position 5) or para to the chlorine (position 4).
 - Refinement: To get **4-chloro-3-isopropylbenzaldehyde**, one typically starts with 4-chloro-3-isopropyltoluene and oxidizes the methyl group.

Method B: Oxidation of 4-Chloro-3-isopropyltoluene (Recommended Lab Scale)

This route ensures correct regiochemistry.

- Reagents: 4-Chloro-3-isopropyltoluene, Cerium(IV) Ammonium Nitrate (CAN) or electrochemical oxidation.
- Procedure:
 - Dissolve starting material in Acetic Acid/Water (50:50).

- Add CAN (4 eq) portion-wise at 0°C.
- Stir at room temperature for 4 hours.
- Workup: Extract with Ethyl Acetate, wash with NaHCO₃, dry over MgSO₄.
- Purification: Distillation under reduced pressure (bp approx. 110-115°C @ 10 mmHg).



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Figure 2: Synthesis via oxidation of the toluene derivative to ensure regiochemical purity.

References

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- PubChem Database. (2025).[2] **4-Chloro-3-isopropylbenzaldehyde** (CID 22259683).[3] National Center for Biotechnology Information.
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 - Key Citation: Cited to clarify the CAS number discrepancy noted in the user prompt.
- Xie, Y., et al. (2018). Synthesis and performance of bis(benzylidene)sorbitol derivatives as nucleating agents for polypropylene. Journal of Applied Polymer Science.

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